

Chemical Structure & Properties

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Compound Focus: Agg-523

CAS No.: 920289-29-8

Cat. No.: S517527

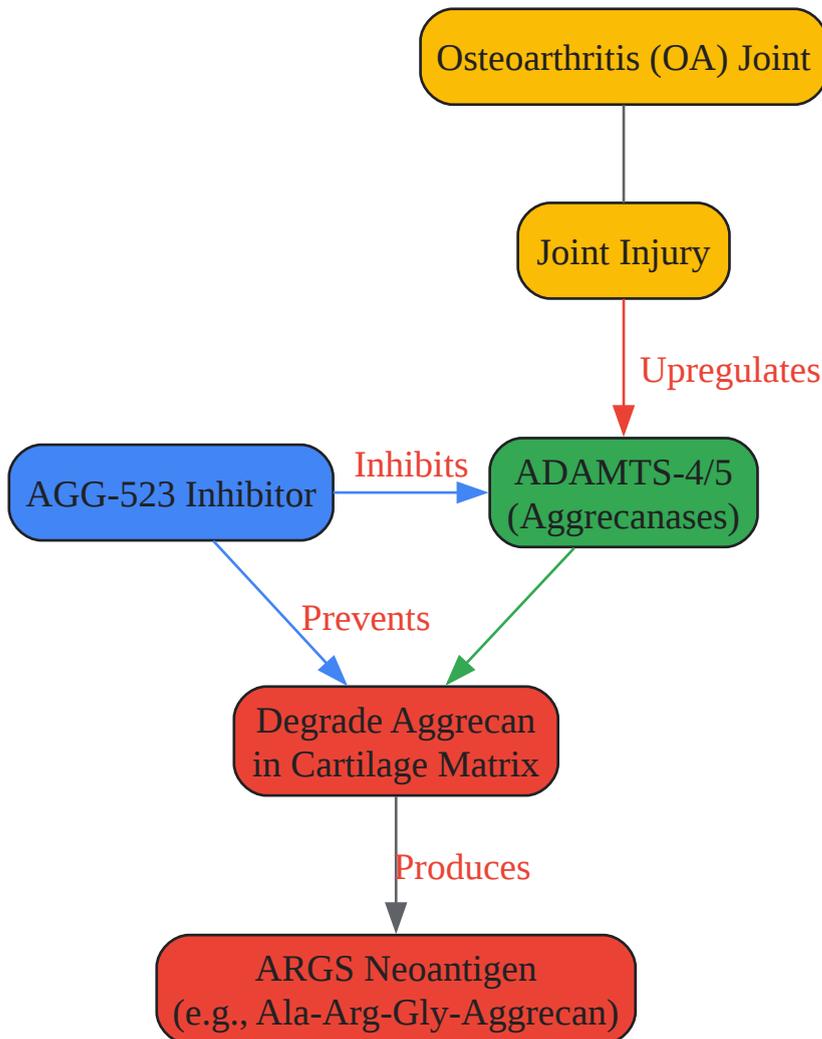
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AGG-523 (PF-5212371) is a selective, reversible aggrecanase inhibitor with the following chemical characteristics [1] [2] [3]:

Property	Specification
Generic Name	AGG-523 [1] [2]
Chemical Formula	C ₂₈ H ₂₉ FN ₂ O ₄ [1] [2] [3]
Average Molecular Weight	476.548 g/mol [1] [2] [3]
CAS Number	920289-29-8 [1] [3]
IUPAC Name	(4S)-4-({[1,1'-biphenyl]-4-yl}formamido)-4-({[1-(4-fluorophenyl)-2-methylpropan-2-yl]carbamoyl})butanoic acid [1]
SMILES Notation	C(C)(C)(Cc1ccc(F)cc1)NC(=O)C@@H(O)NC(=O)c1ccc(cc1)c1ccccc1 [1] [3]
Mechanism	Reversible, non-hydroxamate, zinc-binding selective inhibitor of ADAMTS-4 (aggrecanase-1) and ADAMTS-5 (aggrecanase-2) [3]

Mechanism of Action and Therapeutic Target

The diagram below illustrates how **AGG-523** interferes with the cartilage degradation pathway in Osteoarthritis.



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*Inhibition of Cartilage Breakdown by **AGG-523***

Key Preclinical Research Findings

The following table summarizes quantitative data from a pivotal preclinical study investigating **AGG-523** [4]:

Study Model	Key Measured Outcome	Result with AGG-523
Rat Knee Injury Model	Synovial fluid levels of Ala–Arg–Gly-aggrecan (cartilage breakdown fragment)	Reduced [4]
Human Knee Synovial Fluid (after cruciate ligament rupture)	Elevation of Ala–Arg–Gly-aggrecan fragment over 12 weeks	13.6-fold increase (attenuated by inhibitor) [4]
Human Knee Synovial Fluid (after meniscal injury)	Elevation of Ala–Arg–Gly-aggrecan fragment over 12 weeks	8.1-fold increase (attenuated by inhibitor) [4]

Experimental Research Context

For researchers aiming to work with **AGG-523** or similar compounds, here is key information on its context and procurement:

- **Research Use:** **AGG-523** is sold for **research purposes only** and is not for human patient use [3].
- **Available Form:** It is typically supplied as a solid, with common vial sizes ranging from 1 mg to 500 mg for research [3].
- **Storage:** It should be stored under the recommended conditions provided in the Certificate of Analysis [3].

Clinical Development Status

AGG-523 reached Phase I clinical trials (NCT00454298) to evaluate its safety, tolerability, pharmacokinetics, and pharmacodynamics in healthy subjects and patients with osteoarthritis [1] [5]. However, its clinical development was **suspended for unknown reasons** [5].

The search results do not contain detailed experimental protocols for specific assays like ELISA or IC50 determination for **AGG-523**. This information is typically found in the original research paper, which was not among the searched results.

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References

1. AGG-523: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. - AGG : Uses, Dosage, Side Effects, FAQ - MedicinesFAQ 523 [medicinesfaq.com]
3. AGG-523 (PF-5212371) | ADAMTS4/ADAMTS5 Inhibitor [medchemexpress.com]
4. Oral aggrecanase inhibitor may slow postinjury cartilage ... [nature.com]
5. Small molecule inhibitors of osteoarthritis - PubMed Central [pmc.ncbi.nlm.nih.gov]

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